

history and development of TKIP protocol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tkip*

Cat. No.: *B15613815*

[Get Quote](#)

An In-Depth Technical Guide to the Temporal Key Integrity Protocol (**TKIP**)

Abstract

The Temporal Key Integrity Protocol (**TKIP**) was a critical interim security protocol for wireless networks, designed to address the significant vulnerabilities of its predecessor, the Wired Equivalent Privacy (WEP) protocol. Developed by the IEEE 802.11i task group and the Wi-Fi Alliance, **TKIP** was implemented as the core of Wi-Fi Protected Access (WPA) and served as a transitional solution that could be deployed on existing WEP-capable hardware through firmware upgrades.^{[1][2][3][4]} This guide provides a comprehensive technical overview of the history, development, core components, and eventual deprecation of **TKIP**, intended for a technical audience interested in the evolution of network security protocols.

The Genesis of TKIP: The Failure of WEP

The development of **TKIP** was a direct response to the catastrophic failure of the WEP protocol. Introduced in 1997, WEP was intended to provide confidentiality for wireless networks comparable to that of a traditional wired network.^[5] However, fundamental design flaws rendered it deeply insecure.^{[5][6]}

Key Vulnerabilities in WEP:

- **Static Encryption Keys:** WEP utilized a single, static, and often manually configured key for all users on a network, making key management difficult and compromising the entire network if the key was discovered.[\[7\]](#)[\[8\]](#)
- **RC4 Stream Cipher Weaknesses:** WEP's implementation of the RC4 stream cipher was flawed. It used a 24-bit Initialization Vector (IV) that was transmitted in plaintext.[\[9\]](#) On busy networks, this small IV space led to the inevitable reuse of IVs, creating "IV collisions."[\[5\]](#)[\[9\]](#) Attackers could capture packets with the same IV to deduce the plaintext and, eventually, the secret WEP key itself.[\[5\]](#)[\[9\]](#)
- **Lack of Data Integrity:** WEP used a simple Cyclic Redundancy Check (CRC-32) for integrity.[\[1\]](#) CRC-32 is not a cryptographic checksum, meaning an attacker could modify a packet's contents and update the checksum without knowing the WEP key. This allowed for packet forgery and injection attacks.[\[1\]](#)[\[2\]](#)

These vulnerabilities made it possible for attackers to break into WEP-protected networks with relative ease, often in minutes, necessitating an urgent replacement.[\[9\]](#)

Development and Standardization

Between 2002 and 2004, the IEEE 802.11i task group and the Wi-Fi Alliance developed **TKIP** as a short-term solution to the WEP crisis.[\[1\]](#)[\[4\]](#) The primary design constraint was that it had to function on legacy hardware that was only designed for WEP, thus avoiding a costly and immediate hardware replacement cycle for enterprises and consumers.[\[2\]](#)[\[3\]](#)[\[10\]](#) **TKIP** was formally endorsed by the Wi-Fi Alliance in 2002 as the core encryption mechanism for the new WPA standard.[\[2\]](#)[\[3\]](#) The full IEEE 802.11i standard, ratified in 2004, included **TKIP** alongside a more robust, long-term solution: CCMP-AES.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Core Technical Components of TKIP

TKIP is best understood as a "wrapper" for WEP; it uses the underlying RC4 encryption engine but adds several layers of security to mitigate WEP's known flaws.[\[1\]](#)

Per-Packet Key Mixing

To solve the static key problem, **TKIP** generates a unique 128-bit encryption key for every single data packet.[\[1\]](#)[\[7\]](#) This is achieved through a key mixing function that combines a 128-bit

temporal key (shared during the authentication handshake), the transmitter's MAC address, and the packet's 48-bit sequence number.[\[2\]](#)[\[4\]](#)[\[14\]](#) This process ensures that an attacker cannot collect large amounts of data encrypted with the same key, thwarting the statistical attacks that broke WEP.[\[2\]](#)[\[3\]](#)

Michael: The Message Integrity Code (MIC)

To address WEP's lack of data integrity, **TKIP** introduced a cryptographic Message Integrity Code (MIC) named "Michael".[\[1\]](#)[\[15\]](#)

- **Functionality:** Michael is a 64-bit keyed hash function that protects the integrity of packets.[\[1\]](#)[\[4\]](#)[\[15\]](#) It prevents an attacker from capturing, altering, and retransmitting packets.[\[2\]](#)
- **Design Constraints:** The algorithm was designed to be computationally inexpensive so it could run on the limited processing power of older hardware.[\[16\]](#)[\[17\]](#)
- **Countermeasures:** Because Michael was computationally weak enough to be potentially vulnerable to brute-force attacks, a countermeasure was implemented. If an access point receives two packets with MIC failures within a 60-second window, it assumes an attack is underway. The AP will then shut down communications for 60 seconds, disconnecting all clients and re-keying the session, which effectively limits the rate at which an attacker can guess the MIC.[\[2\]](#)[\[17\]](#)[\[18\]](#)

TKIP Sequence Counter (TSC)

To protect against replay attacks, where an attacker retransmits a valid data frame, **TKIP** implements a **TKIP** Sequence Counter (TSC).[\[1\]](#)[\[14\]](#) A 48-bit sequence number is included with each packet, and the receiver enforces a rule that this number must always increase.[\[1\]](#)[\[14\]](#) Any packet received out of sequential order is discarded, rendering replay attacks ineffective.[\[14\]](#)

The 4-Way Handshake

TKIP is part of the Robust Security Network (RSN) framework defined in 802.11i, which introduced the 4-Way Handshake.[\[13\]](#) This is a crucial process that occurs after a client associates with an access point. Its purpose is to mutually authenticate the client and the AP and to generate the fresh session keys used by **TKIP**.

The handshake derives a Pairwise Transient Key (PTK) from a Pairwise Master Key (PMK), which is established either from a pre-shared key (PSK) or via an 802.1X authentication server. [19][20] The PTK is then partitioned into several keys, including the temporal key for **TKIP** encryption and the keys for the Michael MIC. [19][21] The handshake also securely distributes the Group Temporal Key (GTK), which is used to encrypt broadcast and multicast traffic. [21][22]

Vulnerabilities and Deprecation

TKIP was always intended as a temporary fix. [10][23] While it was a significant improvement over WEP, it retained the RC4 cipher, which was its primary weakness. [2][24] Over time, several attacks were discovered:

- Beck-Tews Attack (2008): This attack could decrypt small portions of data from a **TKIP**-encrypted packet, such as an ARP packet. [2][16]
- Packet Injection: Later refinements of the Beck-Tews attack allowed for the injection of a limited number of malicious packets into a **TKIP**-protected network. [2][23]
- Denial-of-Service: The Michael MIC countermeasure, while preventing MIC guessing, could itself be used to create a denial-of-service attack by intentionally sending packets with invalid MICs to trigger the 60-second shutdown. [18]

Recognizing these vulnerabilities and the widespread availability of hardware supporting the superior AES-CCMP protocol, the IEEE officially deprecated **TKIP** in the 802.11-2012 standard. [2][4] The Wi-Fi Alliance subsequently prohibited **TKIP**-only configurations for new Wi-Fi CERTIFIED devices. [24]

Data Presentation: Protocol Comparison

The following table summarizes the key differences between WEP, WPA (**TKIP**), and WPA2 (AES-CCMP).

Feature	WEP (Wired Equivalent Privacy)	WPA (Wi-Fi Protected Access)	WPA2 (Wi-Fi Protected Access II)
Encryption Cipher	RC4 Stream Cipher	RC4 Stream Cipher	AES Block Cipher
Protocol	N/A	TKIP (Temporal Key Integrity Protocol)	CCMP (Counter Mode with CBC-MAC Protocol)
Key Size	40-bit or 104-bit (static)	128-bit (dynamic, per-packet)	128-bit
Data Integrity	CRC-32 (Non-cryptographic)	Michael MIC (64-bit, cryptographic)	CCMP (Cryptographic)
Replay Protection	None	TKIP Sequence Counter (TSC)	Sequence Numbering
Key Management	Static Shared Key	4-Way Handshake	4-Way Handshake
Status	Broken, Deprecated (2004)[5]	Insecure, Deprecated (2012)[2][4]	Secure, Recommended Standard

Experimental Protocols: Security Analysis Methodology

Analyzing the security of a protocol like **TKIP** involves several standard methodologies designed to test its cryptographic components. Below are generalized protocols for two key types of attacks.

Methodology for a Replay Attack Vulnerability Test

- **Setup:** Configure a wireless network to use WPA with **TKIP**. Establish a legitimate client connection to the access point.
- **Packet Capture:** Use a wireless network interface card in monitor mode and packet capture software (e.g., Wireshark) to sniff and record legitimate data frames sent from the client to

the access point.


- **Frame Isolation:** Identify and save a specific data frame from the captured traffic.
- **Packet Injection:** Using a packet injection tool (e.g., Aircrack-ng), retransmit the captured frame back into the network, directed at the access point.
- **Analysis:** Monitor the access point's response. A successful implementation of **TKIP's** Sequence Counter (TSC) will cause the access point to discard the replayed frame because its sequence number is not greater than the last valid frame received. The test is successful if the replayed packet is ignored and does not disrupt the session.

Methodology for a Michael MIC Countermeasure (DoS) Test

- **Setup:** Configure a wireless network using WPA-**TKIP**. A legitimate client should be associated with the access point.
- **Packet Crafting & Injection:** Use a network traffic generation tool to craft and inject data packets addressed to the access point. These packets should contain valid headers but an intentionally incorrect Michael MIC value.
- **Triggering the Countermeasure:** Send at least two such malformed packets to the access point within a 60-second interval.
- **Observation and Analysis:** Monitor the network's behavior. A successful test will show that the access point, upon receiving the second invalid MIC, invokes its countermeasures. This will be observed as a complete cessation of communication from the AP for approximately 60 seconds, and all connected clients will be de-authenticated. This confirms the DoS vulnerability inherent in the countermeasure design.

Visualizations of Core Processes


TKIP Encryption Workflow



[Click to download full resolution via product page](#)

Caption: Logical flow of the **TKIP** encryption process for a single packet.


Michael MIC Countermeasure Logic



[Click to download full resolution via product page](#)

Caption: Decision logic for the Michael MIC failure countermeasure.

Simplified 4-Way Handshake



[Click to download full resolution via product page](#)

Caption: The four message exchanges in the WPA/WPA2 4-Way Handshake.

Conclusion

The Temporal Key Integrity Protocol holds a significant place in the history of wireless security. It was an essential and effective stopgap measure that allowed the industry to move away from the broken WEP protocol without forcing an immediate and costly hardware overhaul.[2][3] By adding a per-packet key mixing function, a message integrity check, and replay protection, **TKIP** successfully addressed the most critical flaws of its predecessor.[1][25] However, its reliance on the underlying RC4 cipher meant it was never intended to be a permanent solution. Its eventual deprecation in favor of the more secure AES-CCMP protocol marks a key milestone in the maturation of Wi-Fi security, demonstrating a commitment to robust, long-term cryptographic standards. **TKIP**'s legacy is that of a crucial bridge, safely carrying wireless networking from a state of profound insecurity to the robust encryption standards we rely on today.[25]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. techtarget.com \[techtarget.com\]](https://www.techtarget.com)
- [2. Temporal Key Integrity Protocol - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [3. Client Challenge \[cryptography.fandom.com\]](https://cryptography.fandom.com)
- [4. computerhope.com \[computerhope.com\]](https://www.computerhope.com)
- [5. Wired Equivalent Privacy - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [6. avast.com \[avast.com\]](https://www.avast.com)
- [7. nordvpn.com \[nordvpn.com\]](https://nordvpn.com)
- [8. What is WEP Security? Risks, Drawbacks & Safer Alternatives \[securew2.com\]](https://securew2.com)
- [9. Diving into Wireless Network Threats – Weaknesses in WEP \[paloaltonetworks.com\]](https://paloaltonetworks.com)
- [10. videoexpertsgroup.com \[videoexpertsgroup.com\]](https://videoexpertsgroup.com)
- [11. 802.11i \[slideshare.net\]](https://slideshare.net)
- [12. standards.ieee.org \[standards.ieee.org\]](https://standards.ieee.org)
- [13. IEEE 802.11i-2004 - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [14. TKIP Encryption Mechanism | Hitch Hiker's Guide to Learning \[hitchhikersguidetolearning.com\]](https://hitchhikersguidetolearning.com)
- [15. documents.uow.edu.au \[documents.uow.edu.au\]](https://documents.uow.edu.au)
- [16. Temporal Key Integrity Protocol \(TKIP\) - Exisor \[exisor.com\]](https://exisor.com)
- [17. Controller Based WLANs - Airheads Community \[airheads.hpe.com\]](https://airheads.hpe.com)
- [18. encryption - How does the Michael shutdown exploitation \(TKIP\) work? - Information Security Stack Exchange \[security.stackexchange.com\]](https://security.stackexchange.com)
- [19. medium.com \[medium.com\]](https://medium.com)
- [20. praneethwifi.in \[praneethwifi.in\]](https://praneethwifi.in)
- [21. kernelblog.com \[kernelblog.com\]](https://kernelblog.com)
- [22. wifi-professionals.com \[wifi-professionals.com\]](https://wifi-professionals.com)
- [23. Community Tribal Knowledge Base - Airheads Community \[airheads.hpe.com\]](https://airheads.hpe.com)
- [24. silextechnology.com \[silextechnology.com\]](https://silextechnology.com)
- [25. wraycastle.com \[wraycastle.com\]](https://wraycastle.com)
- To cite this document: BenchChem. [history and development of TKIP protocol]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b15613815/docs#history-and-development-of-tkip-protocol\]](https://www.benchchem.com/product/b15613815/docs#history-and-development-of-tkip-protocol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)